

Technical Guide: Physicochemical Properties of 4-Bromo-2,6-dimethylbenzonitrile

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Compound of Interest

Compound Name: 4-Bromo-2,6-dimethylbenzonitrile

Cat. No.: B1337822

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the melting point and solubility of **4-Bromo-2,6-dimethylbenzonitrile**, a key intermediate in various chemical syntheses. This document outlines its core physicochemical properties, provides detailed experimental protocols for their determination, and visualizes the necessary workflows for laboratory application.

Core Properties of 4-Bromo-2,6-dimethylbenzonitrile

4-Bromo-2,6-dimethylbenzonitrile is a substituted aromatic compound with applications in organic synthesis. A thorough understanding of its physical properties is essential for its effective use in reaction chemistry, purification, and formulation.

Table 1: Physicochemical Properties of **4-Bromo-2,6-dimethylbenzonitrile**

Property	Value	Reference
CAS Number	5757-66-4	[1]
Molecular Formula	C ₉ H ₈ BrN	[1][2]
Molecular Weight	210.07 g/mol	[1][2]
Melting Point	71-72 °C	[3]
Appearance	Solid (Physical form)	
Boiling Point	279.783 °C at 760 mmHg	[4]
Density	1.446 g/cm ³	[4]

Melting Point Determination

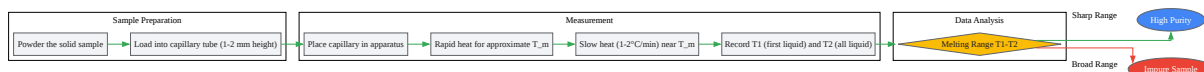
The melting point of a compound is a critical indicator of its purity. For a pure crystalline solid, the melting point is a sharp, well-defined temperature range.

Experimental Protocol: Capillary Melting Point Determination

This method is a standard and widely used technique for the accurate determination of a solid compound's melting point.

- Sample Preparation:
 - Place a small amount of finely powdered **4-Bromo-2,6-dimethylbenzonitrile** onto a clean, dry surface.
 - Take a capillary tube, sealed at one end, and press the open end into the powder.
 - Gently tap the sealed end of the capillary tube on a hard surface to pack the sample into the bottom. The packed sample should be approximately 1-2 mm in height.
- Apparatus Setup:
 - Insert the capillary tube into the sample holder of a melting point apparatus.

- Ensure the thermometer is correctly positioned to accurately measure the temperature of the heating block or oil bath.
- Measurement:
 - Begin heating the apparatus. A rapid heating rate (e.g., 10 °C/min) can be used for an initial, approximate determination.
 - Once the approximate melting temperature is known, allow the apparatus to cool.
 - Prepare a new sample and heat again, but at a much slower rate (e.g., 1-2 °C/min) as the temperature approaches the expected melting point.
 - Record the temperature at which the first liquid appears (T1) and the temperature at which the entire sample has melted (T2). The melting point range is T1-T2.
- Purity Assessment:
 - A sharp melting point range (typically 0.5-1.0 °C) is indicative of a pure compound.
 - A broad melting point range and a depressed melting point compared to the literature value suggest the presence of impurities.



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Workflow for Melting Point Determination

Solubility Profile

The solubility of **4-Bromo-2,6-dimethylbenzonitrile** in various solvents is a key parameter for its use in synthesis, purification, and formulation. While specific quantitative data is not widely

available in the literature, a qualitative assessment can be made based on its structure, and a standardized experimental protocol can be used for its determination.

Expected Solubility

The structure of **4-Bromo-2,6-dimethylbenzonitrile**, with a polar nitrile group and a less polar brominated dimethylbenzene ring, suggests it will be soluble in a range of common organic solvents. Its solubility in water is expected to be low.

Table 2: Expected Qualitative Solubility Profile

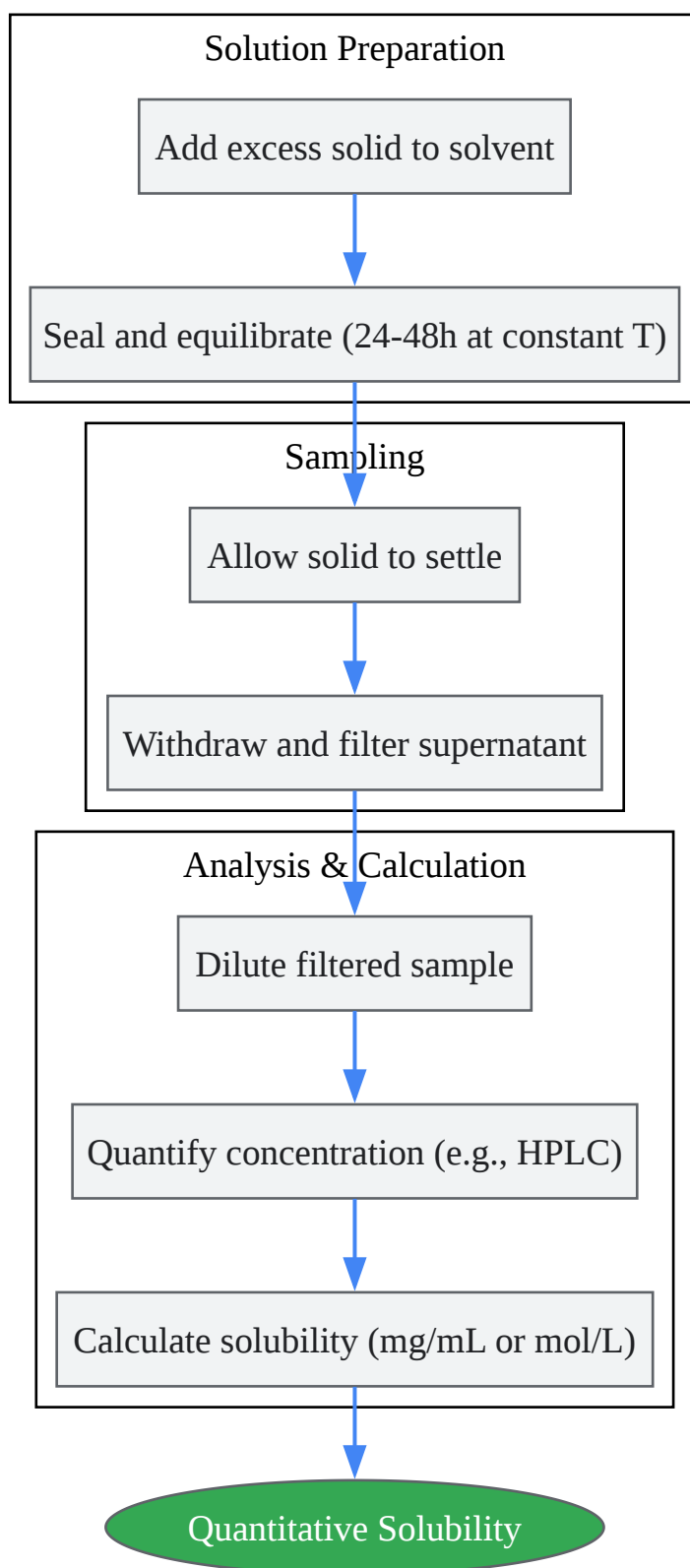
Solvent Class	Example Solvents	Expected Solubility	Rationale
Non-polar Aprotic	Hexane, Toluene	Low to Moderate	The aromatic ring provides some non-polar character.
Polar Aprotic	Acetone, Ethyl Acetate, Dichloromethane (DCM)	Soluble	The nitrile group contributes to polarity, allowing for dipole-dipole interactions.
Polar Protic	Ethanol, Methanol	Soluble	The polar nature of the solvent can interact with the nitrile group.
Aqueous	Water	Low	The large, non-polar aromatic portion of the molecule limits solubility in water.

Experimental Protocol: Shake-Flask Method for Solubility Determination

This method is considered the gold standard for determining the equilibrium solubility of a compound in a specific solvent.

- Preparation of Saturated Solution:
 - Add an excess amount of **4-Bromo-2,6-dimethylbenzonitrile** to a vial. The presence of undissolved solid is crucial.
 - Add a known volume of the desired solvent to the vial.
 - Seal the vial to prevent solvent evaporation.
- Equilibration:
 - Place the vial in a thermostatically controlled shaker or agitator set to a constant temperature (e.g., 25 °C).
 - Allow the mixture to equilibrate for a sufficient period (typically 24-48 hours) to ensure the solution is saturated.
- Sample Collection and Preparation:
 - After equilibration, allow the undissolved solid to settle.
 - Carefully withdraw a sample of the supernatant (the clear liquid above the solid).
 - Immediately filter the sample using a syringe filter (e.g., 0.45 µm) to remove any remaining solid particles.
- Analysis:
 - Accurately dilute the filtered, saturated solution with the same solvent to a concentration that is within the linear range of an analytical instrument.
 - Quantify the concentration of **4-Bromo-2,6-dimethylbenzonitrile** in the diluted sample using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectroscopy, against a prepared calibration curve.
- Calculation:

- Calculate the concentration of the original saturated solution by accounting for the dilution factor.
- Express the solubility in appropriate units, such as mg/mL or mol/L.



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Workflow for Solubility Determination

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